

An In-depth Technical Guide to the Discovery and Isolation of Isobenzofuranone Derivatives

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Compound of Interest

Compound Name: 4-methyl-5-vinylisobenzofuran-1(3H)-one

Cat. No.: B1400216

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Abstract

Isobenzofuranone derivatives, a class of naturally occurring lactones, have garnered significant attention within the scientific community due to their diverse and potent biological activities. These compounds, found in a wide array of fungal and plant species, have demonstrated promising therapeutic potential as antimicrobial, antidiabetic, antidepressant, antioxidant, and antiproliferative agents. This technical guide provides a comprehensive overview of the discovery and isolation of isobenzofuranone derivatives, with a focus on detailed experimental protocols, data presentation for comparative analysis, and visualization of the underlying biological pathways.

Introduction

Isobenzofuran-1(3H)-ones, commonly known as phthalides, are characterized by a γ -lactone ring fused to a benzene ring. The structural diversity within this class of compounds, arising from various substitution patterns on the aromatic ring and the lactone moiety, contributes to their wide range of biological activities. The discovery of novel isobenzofuranone derivatives from natural sources, coupled with the development of efficient synthetic methodologies, has paved the way for extensive investigation into their therapeutic applications. This guide aims to serve as a practical resource for researchers engaged in the exploration of these fascinating molecules.

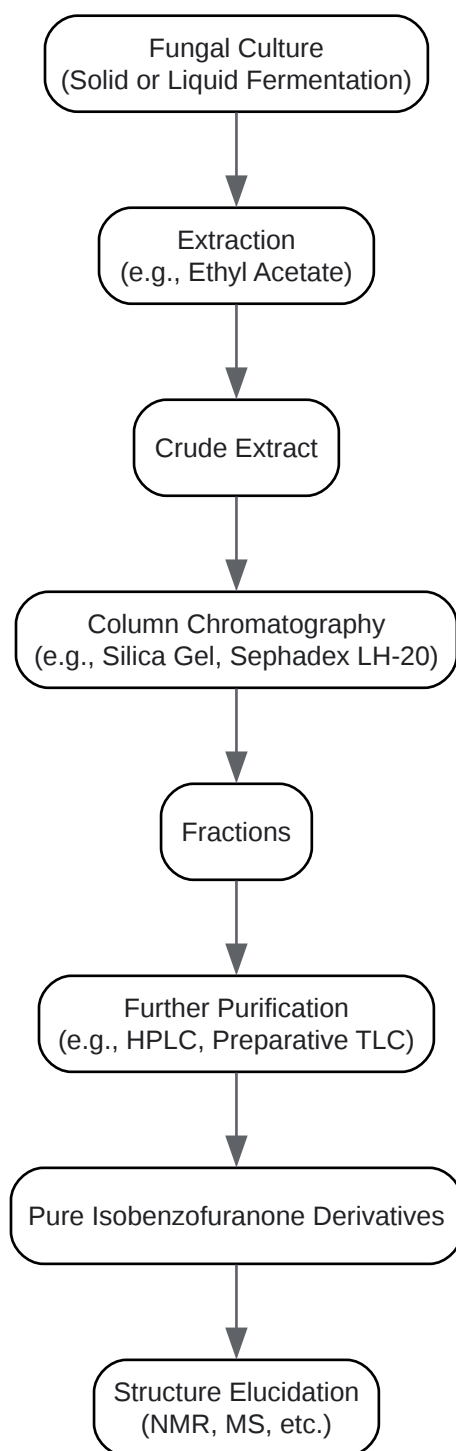
Discovery of Isobenzofuranone Derivatives from Natural Sources

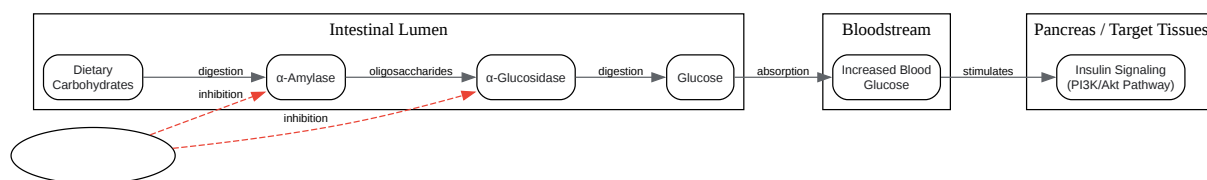
Fungi, particularly endophytic and marine-derived species, are prolific producers of isobenzofuranone derivatives.^{[1][2]} Plants are another significant source of these bioactive compounds.^[3] The isolation of isobenzofuranone derivatives from these natural sources typically involves a series of extraction and chromatographic steps.

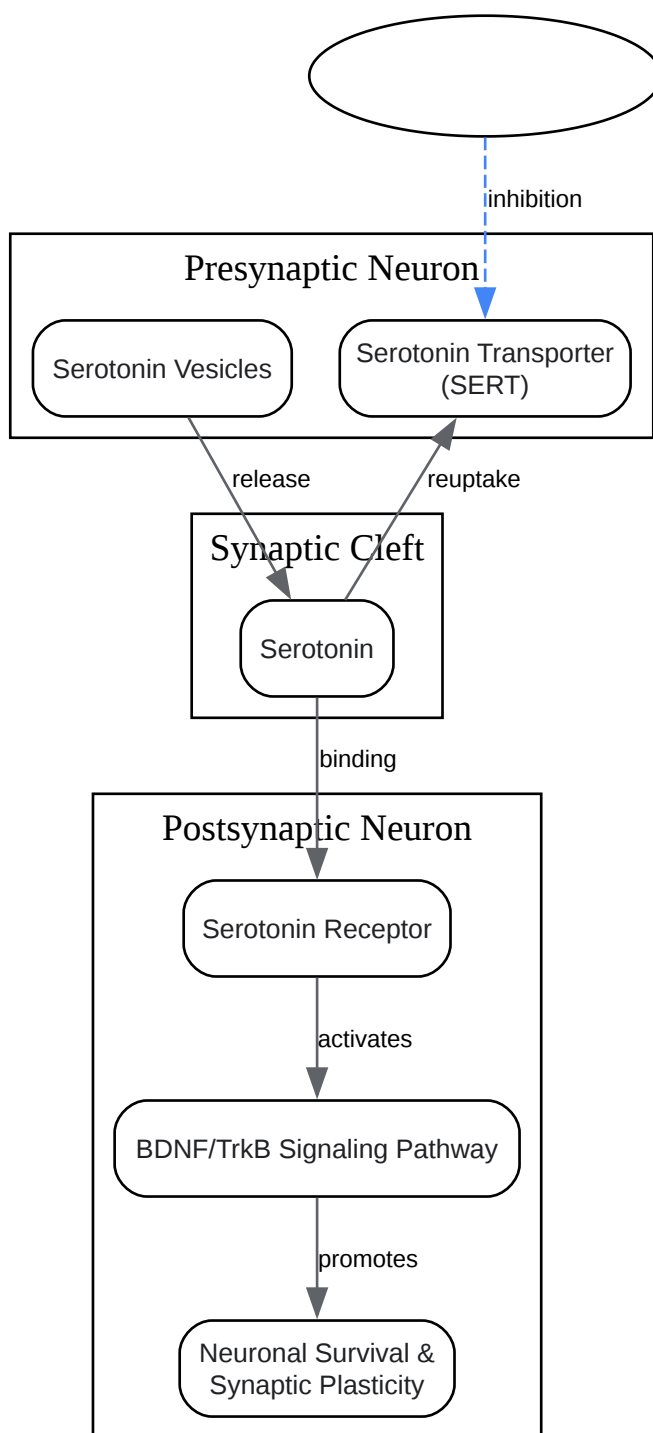
Isolation from Fungal Sources

2.1.1. General Workflow for Fungal Isolation

The isolation of isobenzofuranone derivatives from fungal cultures follows a general workflow that can be adapted based on the specific fungal strain and the target compounds.







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Preparative isolation and purification of isobenzofuranone derivatives and saponins from seeds of *Nigella glandulifera* Freyn by high-speed counter-current chromatography combined with gel filtration - PubMed [pubmed.ncbi.nlm.nih.gov]
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